

3-Chloro-N-(3-hydroxyphenyl)propanamide: An Examination of Available Data

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Compound of Interest

Compound Name:	3-Chloro-N-(3-hydroxyphenyl)propanamide
Cat. No.:	B1357454

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Introduction

3-Chloro-N-(3-hydroxyphenyl)propanamide is a chemical compound with the molecular formula C9H10ClNO2. While it is available commercially and has been noted as a potential intermediate in the synthesis of more complex molecules, a comprehensive review of publicly accessible scientific literature and databases reveals a significant gap in the understanding of its own biological mechanism of action. This document summarizes the currently available information regarding this compound.

Current State of Knowledge

Extensive searches of scientific databases have not yielded any specific studies detailing the mechanism of action, cellular targets, or pharmacological effects of **3-Chloro-N-(3-hydroxyphenyl)propanamide** as a standalone agent. The available information is primarily limited to its chemical identity and its role as a precursor in organic synthesis.

The compound is described as an intermediate used in the development of pharmaceutical compounds, particularly CNS-active agents and anti-inflammatory derivatives.^[1] Its chemical structure, featuring both amide and hydroxyl functional groups, allows for further chemical modifications, making it a versatile building block in medicinal chemistry.^[1]

Notably, **3-Chloro-N-(3-hydroxyphenyl)propanamide** is also identified as an impurity of Aripiprazole, an atypical antipsychotic medication.[\[2\]](#) However, there is no available data on whether this impurity possesses any biological activity, either on- or off-target, that could contribute to the therapeutic profile or side effects of Aripiprazole.

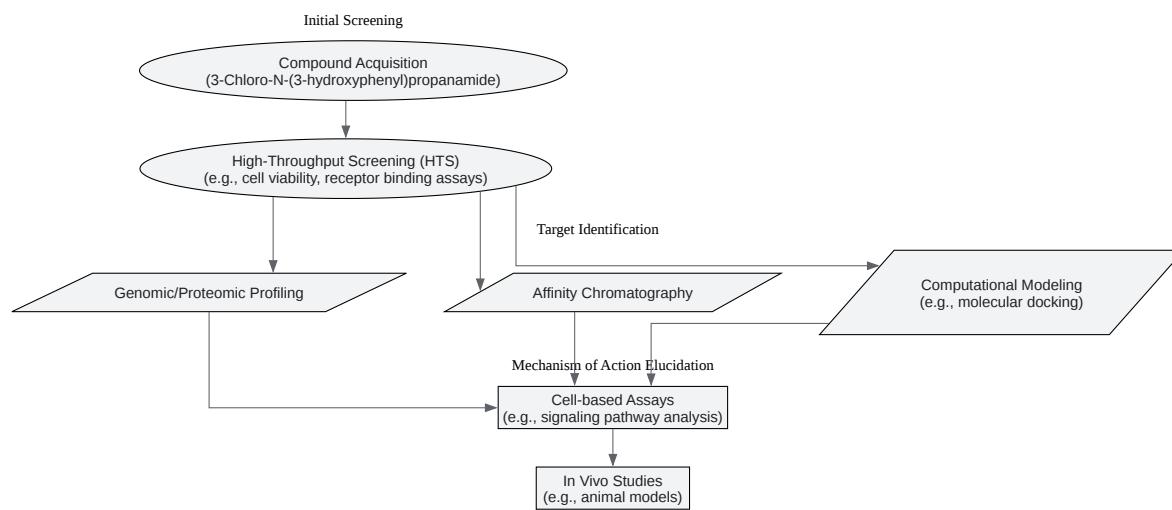
Chemical and Physical Properties

For reference, the basic chemical and physical properties of **3-Chloro-N-(3-hydroxyphenyl)propanamide** are provided in the table below.

Property	Value	Source
Molecular Formula	C9H10ClNO2	[2] [3] [4] [5]
Molecular Weight	199.63 g/mol	[2] [3] [4]
CAS Number	50297-40-0	[2]
Appearance	Off-white solid	[1]
Melting Point	134°C (decomposes)	[3] [6]
Boiling Point	429.2±30.0 °C at 760 mmHg (predicted)	[1] [3]

Gaps in Research and Future Directions

The absence of data on the mechanism of action of **3-Chloro-N-(3-hydroxyphenyl)propanamide** presents a clear gap in the scientific literature. To elucidate its potential biological activity, a systematic investigation would be required. The following experimental workflow is proposed as a logical starting point for future research.

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Proposed Experimental Workflow for Investigating the Mechanism of Action.

Conclusion

In conclusion, there is currently no publicly available information detailing the mechanism of action of **3-Chloro-N-(3-hydroxyphenyl)propanamide**. Its known roles are that of a chemical intermediate and an impurity in a pharmaceutical product. The lack of biological data highlights

an opportunity for future research to characterize this molecule and determine if it possesses any pharmacological properties of interest. Until such studies are conducted, any discussion of its mechanism of action would be purely speculative.

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References

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